

Sodium-22: A Technical Guide to its Discovery, Synthesis, and Application in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium-22

Cat. No.: B1232525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the radionuclide **Sodium-22** (^{22}Na), from its initial discovery to its modern-day synthesis and critical applications in scientific research. This document details the nuclear properties of ^{22}Na , outlines the primary methods for its production via cyclotron bombardment, and provides in-depth experimental protocols for its use in Positron Emission Tomography (PET) scanner calibration and Positron Annihilation Spectroscopy (PAS). All quantitative data is presented in clear, tabular format for ease of comparison, and key processes are visualized through logical diagrams.

Introduction

Sodium-22 is a radioactive isotope of sodium with a relatively long half-life, making it an invaluable tool in various research fields. Its unique decay properties, particularly the emission of positrons, have established it as a critical component in the calibration of PET scanners and as a fundamental probe in materials science through Positron Annihilation Spectroscopy. This guide serves as a technical resource for researchers and professionals, offering detailed methodologies and data to support the effective utilization of ^{22}Na in a laboratory setting.

Discovery of Sodium-22

The first observation of the radioactive isotope **Sodium-22** was made in 1935 by Otto Robert Frisch.[1] He produced it by irradiating fluorine-containing samples with alpha particles, inducing the nuclear reaction $^{19}\text{F}(\alpha, n)^{22}\text{Na}$. This discovery predates the wide-scale production of artificial radioisotopes and marked a significant step in the exploration of nuclear physics. While the element sodium was first isolated by Sir Humphry Davy in 1807, Frisch's work identified and characterized this specific radioactive isotope.

Properties of Sodium-22

Sodium-22 decays via positron emission (β^+ decay) and electron capture to the stable isotope Neon-22. The emitted positron annihilates with an electron in the surrounding medium, producing two characteristic 511 keV gamma rays, which are fundamental to its application in PET. A summary of the key nuclear and physical properties of **Sodium-22** is presented in Table 1.

Property	Value
Half-life	2.6018 years
Decay Mode	β^+ (90.6%), Electron Capture (9.4%)
Maximum Positron Energy	0.545 MeV
Gamma Ray Energies	1.275 MeV, 511 keV (annihilation)
Specific Activity	2.31×10^{14} Bq/g

Table 1: Key Physical and Nuclear Properties of **Sodium-22**.

Synthesis of Sodium-22 for Research Applications

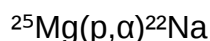
The production of **Sodium-22** for research purposes is primarily achieved through the use of cyclotrons, where charged particles are accelerated to high energies and directed at a target material. The two most common production routes involve the bombardment of magnesium or aluminum targets.

Production via Magnesium Target

The most prevalent method for ^{22}Na production is the deuteron bombardment of a magnesium target. The primary nuclear reaction is:



A secondary method involves proton bombardment of magnesium:



- **Target Preparation:** A high-purity (99.9% or greater) magnesium metal target is machined to fit the target holder of the cyclotron. The target is typically water-cooled to dissipate the heat generated during irradiation.
- **Irradiation:** The magnesium target is bombarded with a deuteron beam from a cyclotron. Typical deuteron energies range from 10 to 20 MeV. The beam current and irradiation time are adjusted to achieve the desired activity of ^{22}Na .
- **Target Cooling:** Following irradiation, the target is allowed to cool for a period to permit the decay of short-lived radioisotopes, primarily Sodium-24 (half-life ~15 hours).
- **Chemical Separation:** The ^{22}Na is chemically separated from the bulk magnesium target material. A common method is ion-exchange chromatography.
 - The irradiated magnesium target is dissolved in an appropriate acid, such as hydrochloric acid.
 - The resulting solution is passed through a cation exchange resin column.
 - The magnesium ions are selectively eluted from the column using a complexing agent, such as a citrate solution at a controlled pH.
 - The **Sodium-22**, which remains bound to the resin, is then eluted using a strong acid, such as hydrochloric acid.
 - The final product is a solution of $^{22}\text{NaCl}$, which is then evaporated to dryness and redissolved in a suitable solvent for its intended application.

Production via Aluminum Target

An alternative production route for ^{22}Na is the proton bombardment of an aluminum target. The nuclear reaction is a spallation reaction:

$^{27}\text{Al}(p,x)^{22}\text{Na}$ (where x represents multiple emitted particles, such as an alpha particle and a proton)

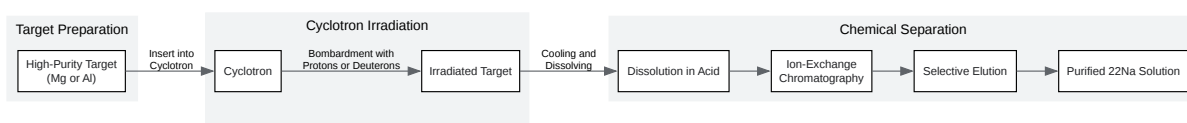
- **Target Preparation:** A high-purity aluminum foil or disc is used as the target material.
- **Irradiation:** The aluminum target is irradiated with a high-energy proton beam (typically > 20 MeV).
- **Target Cooling:** The target is allowed to cool to reduce the activity of short-lived byproducts.
- **Chemical Separation:**
 - The aluminum target is dissolved in hydrochloric acid.
 - A portion of the aluminum is removed by crystallization of an aluminum salt.
 - The remaining solution is passed through an anion exchange resin to remove metallic impurities.
 - The solution containing aluminum and sodium ions is then passed through a cation exchange resin, which adsorbs both ions.
 - The **Sodium-22** is selectively eluted from the cation exchange resin using a dilute acid solution, while the aluminum remains on the resin.

Production Yields

The yield of **Sodium-22** is dependent on several factors, including the target material, the energy of the incident particles, the beam current, and the duration of the irradiation. Table 2 provides a summary of reported production yields for different methods.

Target Material	Projectile	Projectile Energy (MeV)	Yield
Magnesium	Deuteron	14	65 mrd/ μ Ah
Aluminum	Proton	50.5	60.9 Ci/ μ Ah

Table 2: Reported Production Yields of **Sodium-22**.



[Click to download full resolution via product page](#)

*A simplified workflow for the production of **Sodium-22**.*

Research Applications and Experimental Protocols

Sodium-22's long half-life and positron emission make it a valuable tool in several research areas. The following sections detail its primary applications and provide generalized experimental protocols.

Positron Emission Tomography (PET) Scanner Calibration

Sodium-22 is widely used as a point source for the calibration and quality control of PET scanners. Its long half-life provides a stable and predictable source of positrons for assessing scanner performance over time.

- **Source Preparation:** A calibrated, encapsulated point source of ^{22}Na with a known activity (typically in the microcurie range) is used. The source is often embedded in a plastic or resin matrix to ensure stability and safety.

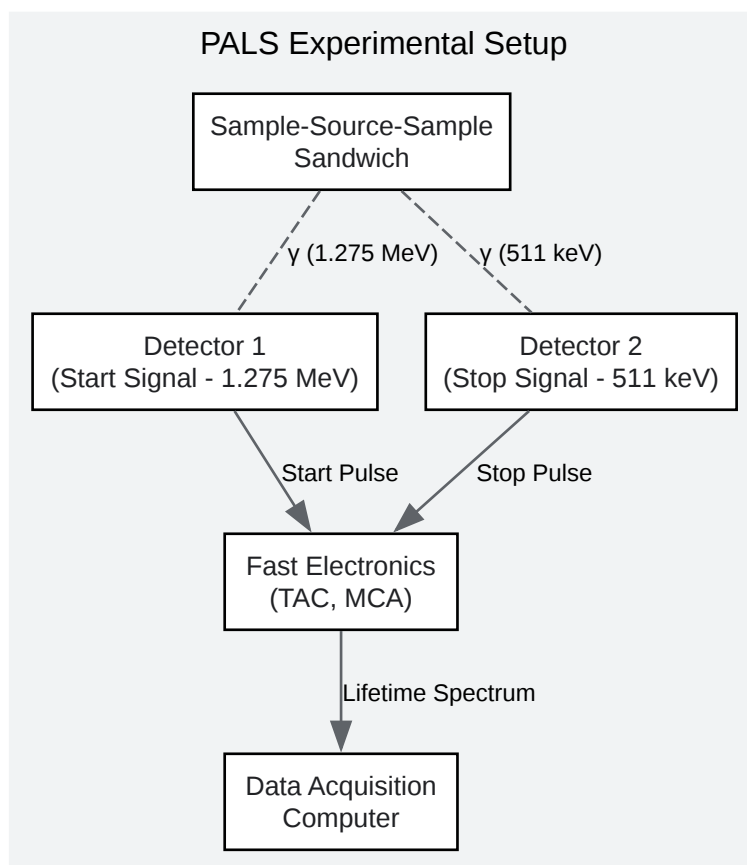
- **Phantom Setup:** The ^{22}Na point source is placed in the center of the PET scanner's field of view (FOV). For some quality control procedures, the source may be placed in a cylindrical phantom filled with water or other tissue-equivalent material to simulate scatter conditions.
- **Data Acquisition:** A PET scan of the point source is acquired. The acquisition time is typically long enough to obtain sufficient counts for statistical accuracy.
- **Image Reconstruction:** The acquired data is reconstructed using the scanner's standard clinical protocols.
- **Data Analysis:** The reconstructed image of the point source is analyzed to assess several performance parameters, including:
 - **Spatial Resolution:** The full width at half maximum (FWHM) of the point source image is measured in the axial, radial, and tangential directions to determine the scanner's ability to resolve small details.
 - **Sensitivity:** The number of detected coincidence events per unit of activity is calculated to determine the scanner's efficiency.
 - **Uniformity:** For scans with the source in a uniform phantom, the uniformity of the reconstructed image is assessed to ensure a consistent response across the FOV.
 - **Calibration Factor:** The relationship between the reconstructed image values (in counts or Bq/mL) and the known activity of the source is determined to ensure the scanner provides accurate quantitative measurements.

Positron Annihilation Spectroscopy (PAS)

PAS is a non-destructive analytical technique used to study defects and electronic structure in materials at the atomic level. ^{22}Na is the most common positron source for PAS. When a positron from ^{22}Na enters a material, it annihilates with an electron, and the properties of the resulting annihilation radiation provide information about the material's structure.

There are two primary PAS techniques that utilize ^{22}Na :

- **Positron Annihilation Lifetime Spectroscopy (PALS):** Measures the time between the emission of the 1.275 MeV gamma ray (which signals the birth of the positron) and the 511 keV annihilation gamma rays. The positron's lifetime is sensitive to the presence of open-volume defects such as vacancies and voids.
- **Coincidence Doppler Broadening (CDB) Spectroscopy:** Measures the Doppler broadening of the 511 keV annihilation peak, which is related to the momentum of the annihilating electron-positron pair. This provides information about the chemical environment of the annihilation site.
- **Sample and Source Preparation:** The ^{22}Na source is typically a thin foil encapsulated in a material like Kapton. The sample to be studied is cut into two identical pieces, and the ^{22}Na source is sandwiched between them.
- **Detector Setup:** Two fast scintillation detectors (e.g., BaF_2 or plastic scintillators) coupled to photomultiplier tubes are used. One detector is optimized to detect the 1.275 MeV "start" gamma ray, and the other is optimized for the 511 keV "stop" annihilation gamma ray. The detectors are placed in a 180-degree coincidence geometry.
- **Data Acquisition:** The time difference between the detection of the start and stop signals is measured using a time-to-amplitude converter (TAC) and a multichannel analyzer (MCA). This process is repeated for millions of annihilation events to build up a lifetime spectrum.
- **Data Analysis:** The resulting spectrum is a histogram of annihilation events as a function of time. This spectrum is then deconvoluted into one or more exponential decay components, each with a characteristic lifetime and intensity. These lifetimes can be correlated with the size of defects in the material.



[Click to download full resolution via product page](#)

A schematic diagram of a Positron Annihilation Lifetime Spectroscopy (PALS) setup.

Safety Considerations

Sodium-22 is a radioactive material and must be handled with appropriate safety precautions. The primary hazards are external exposure to gamma radiation and internal exposure if ingested or inhaled.

- **Shielding:** Lead or other high-density materials should be used to shield against the 1.275 MeV and 511 keV gamma rays.
- **Contamination Control:** Work with unsealed sources of ^{22}Na should be conducted in a designated radioactive materials laboratory, using fume hoods and appropriate personal protective equipment (gloves, lab coat).

- Dosimetry: Personnel working with significant quantities of ^{22}Na should wear whole-body and extremity dosimeters to monitor their radiation exposure.
- Waste Disposal: All radioactive waste containing ^{22}Na must be disposed of in accordance with institutional and regulatory guidelines.

Conclusion

Sodium-22 remains a cornerstone radionuclide for a range of research applications, from ensuring the accuracy of clinical diagnostic imaging to probing the fundamental properties of materials. Its well-characterized decay scheme and convenient half-life make it an indispensable tool. This guide has provided a comprehensive technical overview of its discovery, modern synthesis techniques, and detailed protocols for its primary applications, intended to support researchers in the safe and effective use of this important isotope.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Positron Annihilation Lifetime Spectroscopy (PALS) | PicoQuant [picoquant.com]
- To cite this document: BenchChem. [Sodium-22: A Technical Guide to its Discovery, Synthesis, and Application in Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1232525#sodium-22-discovery-and-synthesis-for-research-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com